

furfuryl hexanoate physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Furfuryl hexanoate

Cat. No.: B1593814

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An In-depth Technical Guide to **Furfuryl Hexanoate**

Introduction

Furfuryl hexanoate (CAS No. 39252-02-3) is an ester recognized for its characteristic fruity aroma, which makes it a valuable compound in the flavor and fragrance industry.[1] Chemically, it is derived from furfuryl alcohol, a biomass-derived building block, and hexanoic acid.[1][2] This guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, synthesis and analysis protocols, and safety information, tailored for researchers and professionals in drug development and chemical sciences.

Chemical and Physical Properties

Furfuryl hexanoate is a colorless to pale yellow liquid with low volatility and moderate solubility in organic solvents.[1] Its stability is generally good under normal conditions, though it can be sensitive to strong acids or bases.[1]

Identifiers and Structure

Property	Value	Source(s)
IUPAC Name	furan-2-ylmethyl hexanoate	[3]
Synonyms	Furfuryl n-hexanoate, 2-Furylmethyl hexanoate, Furfuryl caproate	[3][4][5]
CAS Number	39252-02-3	[3][6]
Molecular Formula	C ₁₁ H ₁₆ O ₃	[1][3][7]
SMILES	<chem>CCCCC(=O)OCC1=CC=CO1</chem>	[1][3][7]
InChI	InChI=1S/C11H16O3/c1-2-3-4-7-11(12)14-9-10-6-5-8-13-10/h5-6,8H,2-4,7,9H2,1H3	[1][3][6]
InChIKey	IBIDUABZZSJNF-UHFFFAOYSA-N	[3][6]

Physical and Chemical Data

Property	Value	Source(s)
Molecular Weight	196.24 g/mol	[3][7]
Monoisotopic Mass	196.109944368 Da	[3]
Appearance	Colorless to pale yellow clear liquid	[1][5]
Density	1.003 - 1.014 g/mL at 25 °C	[5][8]
Boiling Point	149-150 °C at 50 mm Hg	[5][8]
Refractive Index	1.452 - 1.459 at 20 °C	[5][8]
Flash Point	107.22 °C (225.00 °F) TCC	[5]
XLogP3	2.6	[3]

Spectroscopic and Chromatographic Data

Spectroscopic and chromatographic techniques are essential for the identification and quantification of **furfuryl hexanoate**.

Spectroscopic Information

Technique	Data Highlights	Source(s)
Mass Spectrometry (MS)	Available as GC-MS data. Top 5 peaks (EI): 81, 98, 43, 82, 52 m/z.	[3][4]
Fourier-Transform Infrared (FTIR)	Spectra available from sources like Sigma-Aldrich.	[3][4]
Nuclear Magnetic Resonance (NMR)	¹³ C NMR spectra are available.	[4]

Chromatographic Data

Technique	Column/Conditions	Kovats Retention Index	Source(s)
Gas Chromatography (GC)	Standard non-polar (e.g., SE-30)	1343	[3][6]
Gas Chromatography (GC)	Semi-standard non-polar	1368	[3]
Gas Chromatography (GC)	Standard polar	1850 - 1859.1	[3]

Experimental Protocols

Synthesis of Furfuryl Hexanoate

Two primary chemo-catalytic pathways for the synthesis of **furfuryl hexanoate** are direct esterification and acylation with hexanoic anhydride.[9]

This method involves the reaction of furfuryl alcohol with hexanoic acid using an acid catalyst.
[9]

- **Reactant Preparation:** In a round-bottom flask equipped with a Dean-Stark apparatus and condenser, combine furfuryl alcohol (1 molar equivalent) and hexanoic acid (1 molar equivalent).
- **Solvent and Catalyst Addition:** Add a suitable solvent for azeotropic distillation, such as toluene. Add a catalytic amount of an acid catalyst (e.g., p-toluenesulfonic acid).
- **Reaction:** Heat the mixture to reflux. The water produced during the reaction is continuously removed via the Dean-Stark trap to drive the equilibrium towards ester formation.[9]
- **Monitoring:** Monitor the reaction progress by tracking the amount of water collected or by using techniques like GC-MS.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by vacuum distillation.

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- To cite this document: BenchChem. [furfuryl hexanoate physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593814#furfuryl-hexanoate-physical-and-chemical-properties]

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